

Solubility Profile of 2-(4-(Hydroxymethyl)phenyl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-(Hydroxymethyl)phenyl)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-(4-(hydroxymethyl)phenyl)ethanol**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing qualitative solubility information, predicted properties, and detailed experimental protocols for determining solubility. For comparative purposes, quantitative data for the structurally similar compound, 2-(4-hydroxyphenyl)ethanol (commonly known as Tyrosol), is included.

Physicochemical Properties and Solubility Data

2-(4-(hydroxymethyl)phenyl)ethanol is a white to off-white solid. Its chemical structure, featuring two hydroxyl groups and a phenyl ring, suggests a degree of polarity that influences its solubility in various solvents. The presence of hydroxyl groups allows for hydrogen bonding, which typically enhances solubility in protic solvents like water and alcohols.

While specific quantitative solubility data for **2-(4-(hydroxymethyl)phenyl)ethanol** is not readily available, the following table summarizes its known physical properties and qualitative solubility. For reference and comparison, the solubility data for the related compound 2-(4-hydroxyphenyl)ethanol is also presented.

Table 1: Physicochemical Properties and Solubility of **2-(4-(hydroxymethyl)phenyl)ethanol** and Related Compound

Property	2-(4-(hydroxymethyl)phenyl)ethanol	2-(4-hydroxyphenyl)ethanol (Tyrosol)
Molecular Formula	C ₉ H ₁₂ O ₂	C ₈ H ₁₀ O ₂
Molecular Weight	152.19 g/mol	138.17 g/mol
Melting Point	~30 °C	89-92 °C
Boiling Point	140-145 °C at 23 Torr	Not available
Predicted pKa	14.41 ± 0.10	Not available
Appearance	White to off-white solid	Data not available
Solubility in Water	Predicted to have moderate solubility	124 g/L
Solubility in Organic Solvents	Data not available	Soluble in: Acetone, Benzene, Chloroform, Methanol, Ethanol

Disclaimer: The data for 2-(4-hydroxyphenyl)ethanol is provided for comparative purposes only and may not be representative of the solubility of **2-(4-(hydroxymethyl)phenyl)ethanol**.

Experimental Protocols for Solubility Determination

To obtain precise and reliable quantitative solubility data for **2-(4-(hydroxymethyl)phenyl)ethanol**, standardized experimental methods should be employed. The following are detailed protocols for commonly used techniques in solubility measurement.

Isothermal Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining equilibrium solubility.

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved

compound in the supernatant is then measured.

Apparatus:

- Constant temperature shaker bath or incubator
- Vials or flasks with screw caps
- Analytical balance
- Filtration device (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Add an excess amount of **2-(4-(hydroxymethyl)phenyl)ethanol** to a series of vials.
- Add a known volume of the desired solvent to each vial.
- Securely cap the vials and place them in a constant temperature shaker bath.
- Agitate the samples at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- Filter the aliquot through a suitable membrane filter (e.g., 0.45 μm) to remove any remaining solid particles.
- Dilute the filtered solution as necessary to fall within the linear range of the analytical method.
- Analyze the concentration of the dissolved compound using a validated analytical technique such as HPLC or UV-Vis spectrophotometry.

- The experiment should be performed in triplicate to ensure reproducibility.

Gravimetric Method

The gravimetric method is a straightforward technique for determining solubility, particularly for compounds that are non-volatile and thermally stable.

Principle: A saturated solution is prepared, and a known volume is evaporated to dryness. The mass of the remaining solute is then determined.

Apparatus:

- Constant temperature bath
- Vials or flasks
- Analytical balance
- Evaporating dish or watch glass
- Oven

Procedure:

- Prepare a saturated solution of **2-(4-(hydroxymethyl)phenyl)ethanol** in the chosen solvent by adding an excess of the solid and stirring at a constant temperature until equilibrium is achieved.
- Allow the undissolved solid to settle.
- Carefully decant or filter a known volume of the clear supernatant into a pre-weighed evaporating dish.
- Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
- Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.

- Weigh the evaporating dish with the solid residue.
- The mass of the dissolved solute is the difference between the final and initial weights of the evaporating dish.
- Calculate the solubility in terms of g/L or other appropriate units.

Polythermal Method

The polythermal method involves determining the temperature at which a solution of a known concentration becomes saturated.

Principle: A suspension of the compound in a solvent at a known concentration is heated at a controlled rate until all the solid dissolves. The temperature at which the last solid particle disappears is recorded as the saturation temperature for that concentration.

Apparatus:

- Jacketed glass vessel with a stirrer
- Temperature-controlled circulator
- Calibrated thermometer or temperature probe
- Light source and detector (or visual observation)

Procedure:

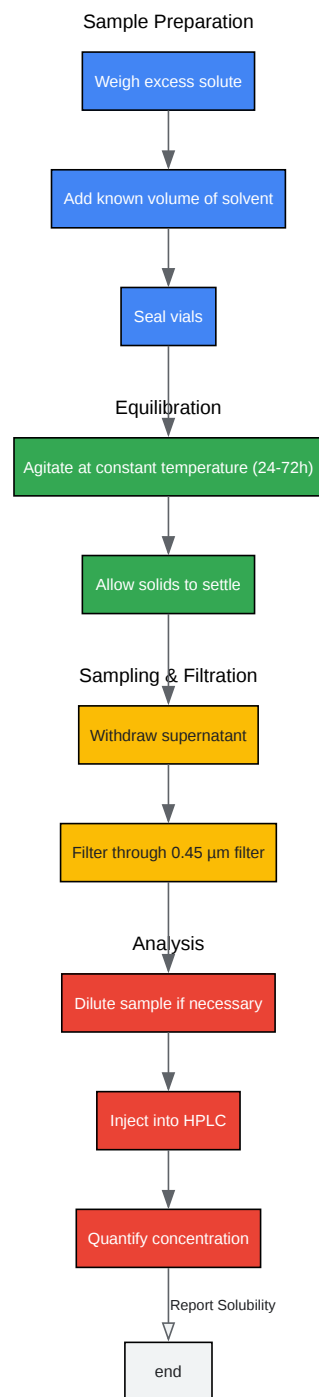
- Prepare a series of samples with known concentrations of **2-(4-(hydroxymethyl)phenyl)ethanol** in the desired solvent.
- Place a sample in the jacketed glass vessel and begin stirring.
- Heat the sample at a slow, constant rate (e.g., 0.1-0.5 °C/min).
- Continuously monitor the solution for the disappearance of the solid phase.
- Record the temperature at which the last crystal dissolves. This is the equilibrium saturation temperature for that specific concentration.

- Repeat the process for each sample of different concentrations to generate a solubility curve as a function of temperature.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for determining the solubility of a compound using the isothermal shake-flask method followed by HPLC analysis.

Workflow for Solubility Determination



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